

A Technical Guide to the Natural Sources of L-Glutamate Oxidase

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Compound of Interest

Compound Name: *L-GLUTAMATE OXIDASE*

Cat. No.: *B1165568*

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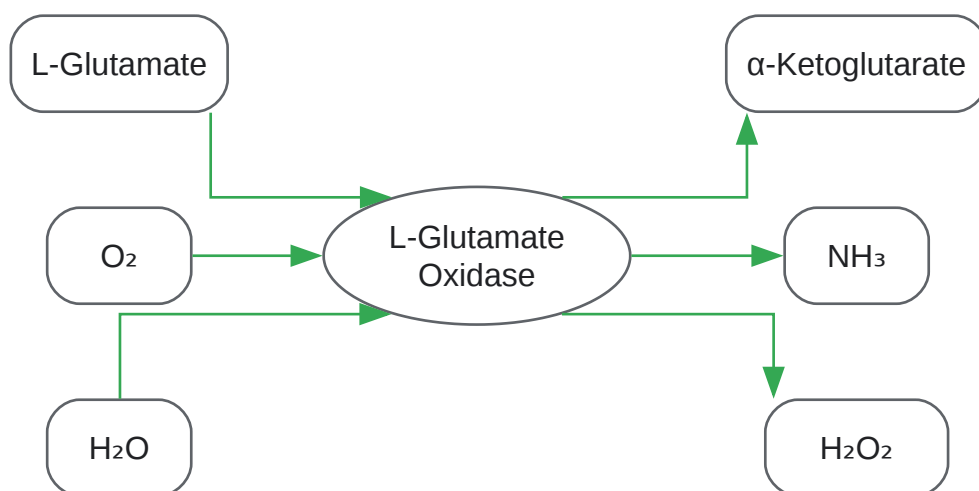
For Researchers, Scientists, and Drug Development Professionals

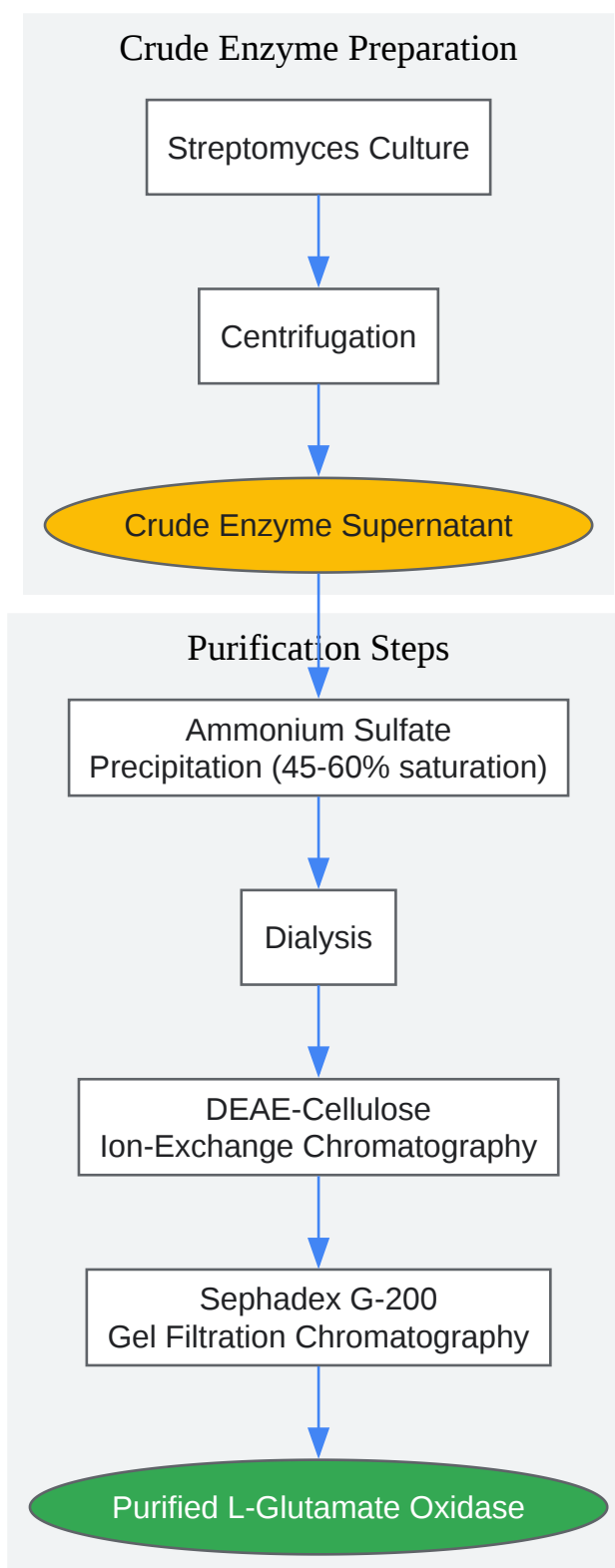
This in-depth technical guide explores the natural sources of **L-glutamate oxidase**, an enzyme of significant interest for clinical diagnostics, food industry applications, and pharmaceutical research. The guide provides a comprehensive overview of the microbial producers of this enzyme, with a particular focus on the genus *Streptomyces*. It details the biochemical properties, purification protocols, and metabolic significance of **L-glutamate oxidase**, presenting quantitative data in a clear, comparative format.

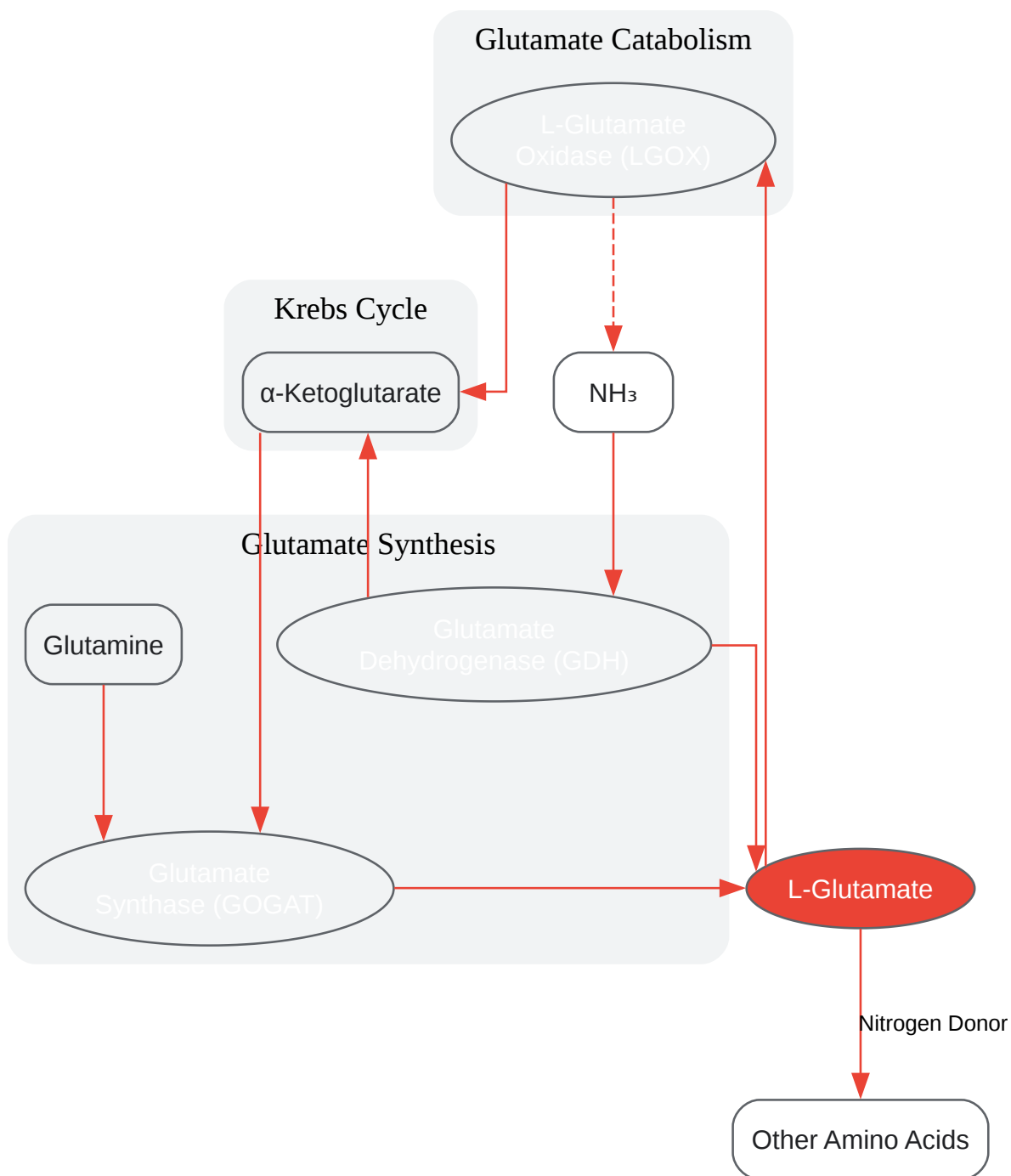
Introduction to L-Glutamate Oxidase

L-glutamate oxidase (EC 1.4.3.11) is a flavoprotein that catalyzes the oxidative deamination of L-glutamate to α -ketoglutarate, ammonia (NH_3), and hydrogen peroxide (H_2O_2) in the presence of molecular oxygen (O_2) and water (H_2O).^[1] This enzyme exhibits high specificity for its substrate, L-glutamic acid, making it a valuable tool for the specific detection and quantification of L-glutamate.^[1] Its applications range from biosensors for monitoring glutamate levels in fermented foods and clinical samples to potential therapeutic applications.

The enzymatic reaction catalyzed by **L-glutamate oxidase** is as follows:







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References

- 1. Structural characterization of L-glutamate oxidase from Streptomyces sp. X-119-6 - PubMed [pubmed.ncbi.nlm.nih.gov]
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